

An In-depth Technical Guide to (Z)-5-Decenyl Acetate

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Compound of Interest

Compound Name: (Z)-5-Decenyl acetate

Cat. No.: B110231

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This technical guide provides a comprehensive overview of **(Z)-5-Decenyl acetate**, a significant semiochemical compound. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis, offering detailed information on its chemical properties, identification, and synthesis.

Core Compound Information

(Z)-5-Decenyl acetate is recognized primarily for its role as an insect sex pheromone, particularly for various species of Lepidoptera.^{[1][2]} Its chemical structure and properties make it a subject of interest in the fields of chemical ecology, organic synthesis, and pest management.

Chemical Identification and Synonyms

The compound is officially registered under the CAS number 67446-07-5.^{[3][4][5][6]} It is also known by a variety of synonyms, which are crucial for comprehensive literature and database searches.

Identifier Type	Identifier
CAS Number	67446-07-5[3][4][5][6]
Deprecated CAS	90678-35-6[3][5]
EC Number	266-693-9[3][5][6]
IUPAC Name	[(Z)-dec-5-enyl] acetate[5]
Synonyms	5Z-Decenyl acetate, cis-5-Decenyl acetate, (5Z)-Decenyl Acetate, Z-5-Decen-1-ylacetate, (Z)-5-Decen-1-ol acetate, 5-Decen-1-ol, 1-acetate, (5Z)-, Acetic acid dec-5-enyl ester[3][4][5][6]
Molecular Formula	C12H22O2[3][4][5][6]
Molecular Weight	198.30 g/mol [3][5]
InChI	InChI=1S/C12H22O2/c1-3-4-5-6-7-8-9-10-11-14-12(2)13/h6-7H,3-5,8-11H2,1-2H3/b7-6-[4][5][6]
SMILES	CCCC/C=C\CCCCOC(=O)C[3][4][5]

Physicochemical Properties

The physical and chemical properties of **(Z)-5-Decenyl acetate** are essential for its handling, application, and analysis. The data presented below has been compiled from various chemical databases.

Property	Value
Appearance	Colorless to pale yellow clear liquid (est.) ^[7]
Boiling Point	210.5°C at 760 mmHg ^{[3][4][6]}
Density	0.886 g/cm ³ ^{[3][4][6]}
Flash Point	62.2°C ^{[3][4][6]}
Refractive Index	1.4425 at 20°C ^{[3][4]}
Vapor Pressure	0.192 mmHg at 25°C ^{[3][6]}
Solubility	Insoluble in water; Soluble in alcohol ^[7]
logP	3.46620 - 4.510 (est) ^{[3][4]}
Storage Temp.	2-8°C ^{[3][4]}

Experimental Protocols

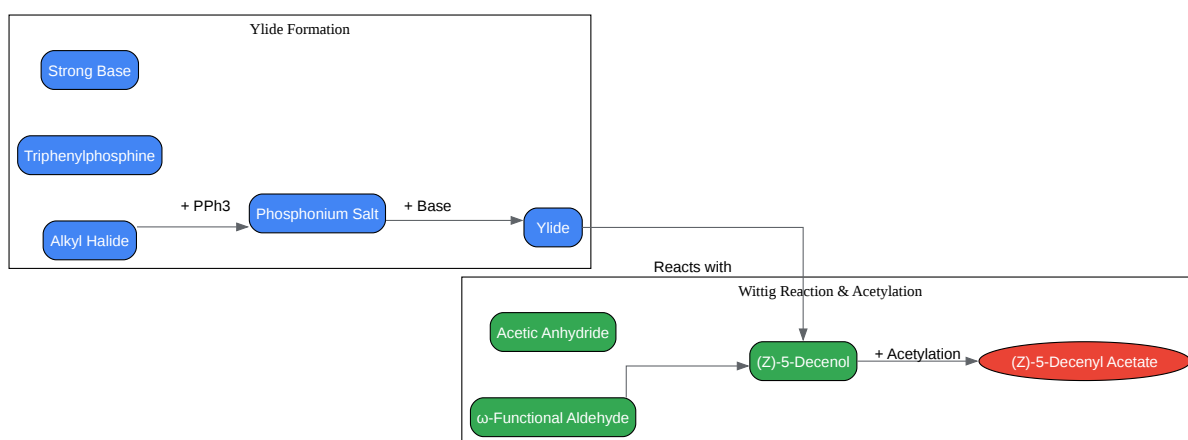
Synthesis of (Z)-5-Decenyl Acetate

A general and stereoselective route for the synthesis of (Z)-alkenols and their acetates involves the Wittig reaction.^[1] This methodology allows for the precise placement and configuration of the double bond.

A common approach involves the following key steps:

- **Preparation of the Phosphonium Salt:** An appropriate alkyl halide is reacted with triphenylphosphine to generate the corresponding phosphonium salt.
- **Ylide Formation:** The phosphonium salt is treated with a strong base (e.g., n-butyllithium) to form the ylide.
- **Wittig Reaction:** The ylide is reacted with a suitable ω -functional aldehyde. The geometry of the resulting double bond is influenced by the reaction conditions and the nature of the reactants. For a (Z)-alkene, specific conditions favoring the kinetic product are employed.

- Acetylation: The resulting (Z)-alkenol is then acetylated using an acetylating agent like acetic anhydride or acetyl chloride in the presence of a base to yield the final product, **(Z)-5-Decenyl acetate**.



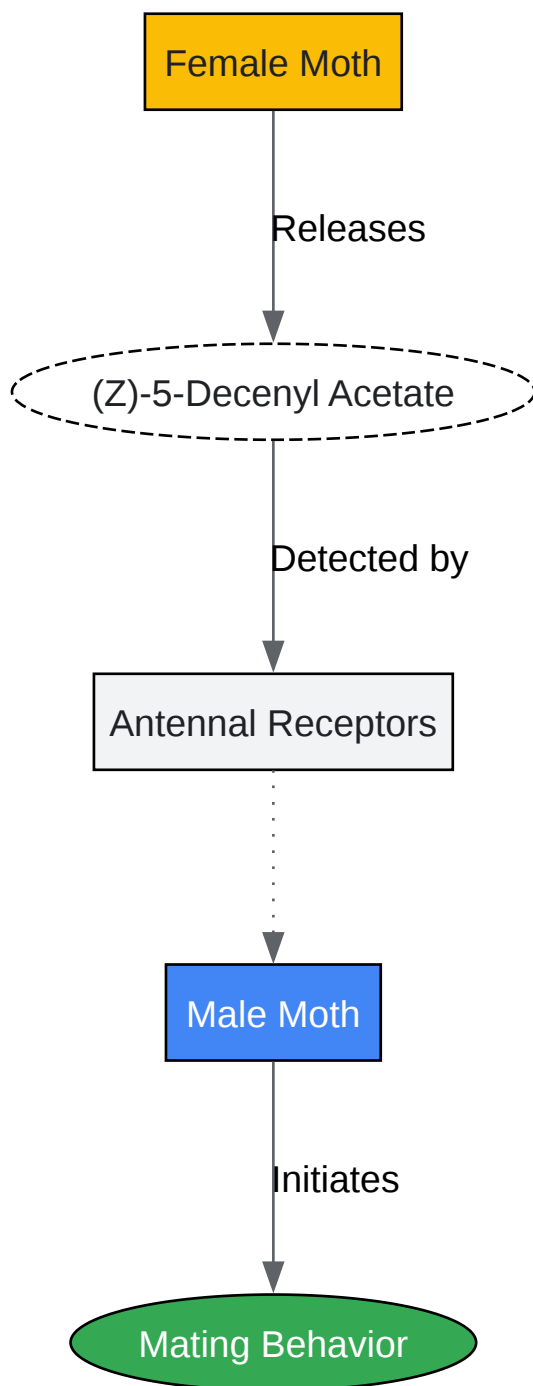
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A simplified workflow for the synthesis of **(Z)-5-Decenyl acetate**.

Biological Role and Signaling

(Z)-5-Decenyl acetate functions as a semiochemical, specifically a sex pheromone. In many moth species, the female releases a specific blend of pheromones, including **(Z)-5-Decenyl**

acetate, to attract males for mating. The male moth detects these chemical cues using specialized receptors on its antennae, triggering a behavioral response to locate the female.



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The role of **(Z)-5-Decenyl acetate** as a semiochemical.

Safety and Handling

Based on GHS classifications, **(Z)-5-Decenyl acetate** is considered an irritant.[5] It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[4][5] Standard laboratory safety protocols should be followed when handling this compound, including the use of personal protective equipment such as gloves and safety glasses. Store in a cool, well-ventilated area.[3][4]

This guide provides a foundational understanding of **(Z)-5-Decenyl acetate** for scientific and research applications. For more detailed experimental procedures and safety information, consulting primary research articles and safety data sheets is recommended.

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